

literature review of 2-**lodo-4-isopropyl-1-methoxybenzene** studies

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Compound of Interest

Compound Name: 2-*lodo-4-isopropyl-1-methoxybenzene*

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In-depth Technical Guide: 2-**lodo-4-isopropyl-1-methoxybenzene**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-*lodo-4-isopropyl-1-methoxybenzene* is a substituted aromatic iodide. This document aims to provide a comprehensive overview of the available scientific and technical data regarding this compound. Due to a lack of specific published research focusing exclusively on **2-*lodo-4-isopropyl-1-methoxybenzene***, this guide summarizes its known properties from chemical databases and outlines general, analogous synthetic methods and characterization techniques that would be applicable. Currently, there are no detailed experimental studies, quantitative data from specific applications, or described signaling pathways involving this molecule in the public domain.

Chemical and Physical Properties

2-*lodo-4-isopropyl-1-methoxybenzene*, with the molecular formula $C_{10}H_{13}IO$, is an organic compound featuring an iodinated benzene ring substituted with isopropyl and methoxy groups. [1] The structural and physical properties are primarily based on computational models available in public chemical databases.

Table 1: Computed Physicochemical Properties of **2-Iodo-4-isopropyl-1-methoxybenzene**[\[1\]](#)

Property	Value
Molecular Formula	C ₁₀ H ₁₃ IO
Molecular Weight	276.11 g/mol
IUPAC Name	2-iodo-1-methoxy-4-propan-2-ylbenzene
CAS Number	1369897-14-2
Canonical SMILES	CC(C)C1=CC(=C(C=C1)OC)I
InChI Key	RSFTWHHGZLISMJ-UHFFFAOYSA-N
XLogP3	3.7
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	2
Exact Mass	276.00111 g/mol
Topological Polar Surface Area	9.2 Å ²

Potential Synthetic Protocols

While no specific experimental protocol for the synthesis of **2-Iodo-4-isopropyl-1-methoxybenzene** has been published, a plausible route would involve the direct iodination of the precursor, 4-isopropyl-1-methoxybenzene. The methoxy and isopropyl groups are ortho-, para-directing. Given that the para position to the isopropyl group is occupied by the methoxy group, and vice versa, iodination is likely to occur at one of the ortho positions.

General Experimental Protocol for Electrophilic Iodination of an Activated Benzene Ring

This protocol is a generalized procedure based on known methods for the iodination of activated aromatic compounds and would require optimization for the specific synthesis of **2-Iodo-4-isopropyl-1-methoxybenzene**.

Materials:

- 4-isopropyl-1-methoxybenzene
- Iodine (I₂)
- An oxidizing agent (e.g., nitric acid, periodic acid, or silver trifluoroacetate)
- Solvent (e.g., acetic acid, dichloromethane, or acetonitrile)
- Sodium thiosulfate solution
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-isopropyl-1-methoxybenzene in the chosen solvent.
- Addition of Reagents: Add iodine to the solution. Slowly add the oxidizing agent to the reaction mixture. The choice of oxidizing agent and the reaction temperature will be critical and need to be determined empirically.
- Reaction Monitoring: Monitor the progress of the reaction using Thin Layer Chromatography (TLC) until the starting material is consumed.
- Workup: Cool the reaction mixture to room temperature. Quench the reaction by adding a saturated solution of sodium thiosulfate to remove unreacted iodine.
- Neutralization and Extraction: Neutralize the mixture with a saturated solution of sodium bicarbonate. Extract the aqueous layer with an organic solvent.
- Drying and Concentration: Combine the organic layers and dry over anhydrous magnesium sulfate. Filter and concentrate the solvent under reduced pressure using a rotary evaporator.

- Purification: Purify the crude product by column chromatography on silica gel or by distillation under reduced pressure to obtain pure **2-Iodo-4-isopropyl-1-methoxybenzene**.

Potential Characterization Methods

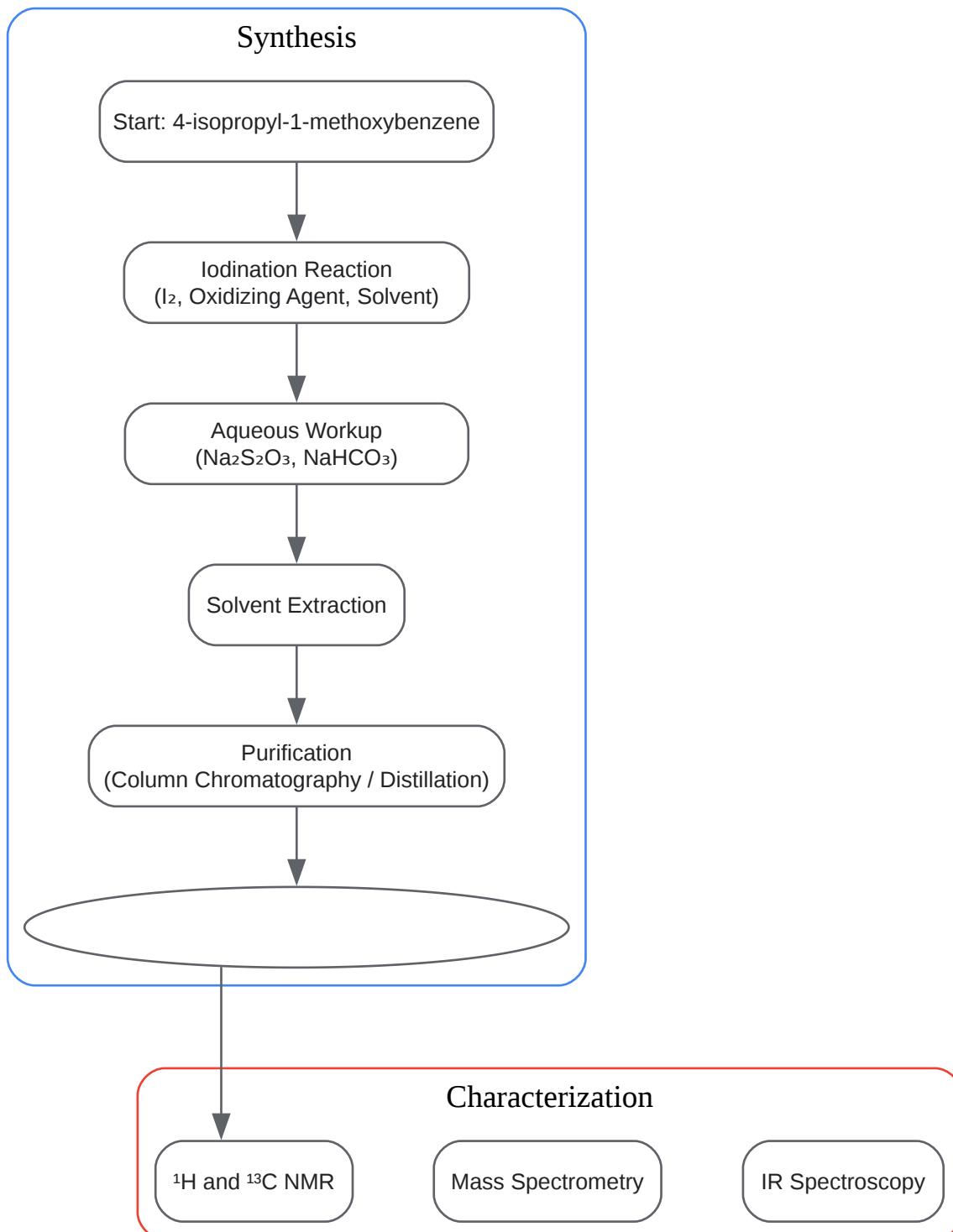
Following synthesis, the structure and purity of **2-Iodo-4-isopropyl-1-methoxybenzene** would be confirmed using standard spectroscopic techniques.

Table 2: Expected Spectroscopic Data for **2-Iodo-4-isopropyl-1-methoxybenzene**

Technique	Expected Observations
¹ H NMR	Signals corresponding to the aromatic protons, the methoxy group protons, and the isopropyl group protons (a doublet for the methyls and a septet for the CH). The chemical shifts and coupling constants of the aromatic protons would confirm the substitution pattern.
¹³ C NMR	Resonances for the ten carbon atoms in the molecule, including the iodinated carbon, the carbon bearing the methoxy group, the carbons of the isopropyl group, and the remaining aromatic carbons. The chemical shift of the carbon attached to the iodine atom would be significantly affected.
Mass Spectrometry	A molecular ion peak corresponding to the exact mass of the compound (276.00111 Da). The isotopic pattern would be characteristic of a mono-iodinated compound.
Infrared (IR) Spectroscopy	Absorption bands characteristic of C-H stretching (aromatic and aliphatic), C=C stretching of the aromatic ring, C-O stretching of the methoxy group, and C-I stretching.

Experimental Workflow Diagram

The following diagram illustrates a general workflow for the synthesis and characterization of **2-Iodo-4-isopropyl-1-methoxybenzene** based on the potential protocol described above.



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Caption: A generalized workflow for the synthesis and characterization of **2-Iodo-4-isopropyl-1-methoxybenzene**.

Applications and Future Research

Currently, there is no published literature detailing the applications of **2-Iodo-4-isopropyl-1-methoxybenzene** in drug development, materials science, or as a synthetic intermediate. Aryl iodides are valuable precursors in cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira couplings) for the formation of carbon-carbon and carbon-heteroatom bonds. Therefore, **2-Iodo-4-isopropyl-1-methoxybenzene** could potentially serve as a building block in the synthesis of more complex molecules.

Future research could focus on:

- Developing and optimizing a reliable synthetic protocol.
- Fully characterizing the compound using modern spectroscopic and analytical techniques.
- Investigating its reactivity in various cross-coupling reactions.
- Exploring its potential biological activities.

Conclusion

While **2-Iodo-4-isopropyl-1-methoxybenzene** is a chemically defined entity, it remains a compound with a significant lack of dedicated research. The information presented in this guide is based on data from chemical databases and extrapolations from general chemical principles. Further experimental investigation is required to fully elucidate its properties, reactivity, and potential applications. This document serves as a foundational reference for researchers interested in exploring this particular molecule.

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References

- 1. 2-Iodo-4-isopropyl-1-methoxybenzene | C10H13IO | CID 90221993 - PubChem
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